

Application Notes and Protocols for Senicapoc in Patch-Clamp Electrophysiology

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Compound of Interest

Compound Name: *Senicapoc*

Cat. No.: *B1681619*

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Introduction

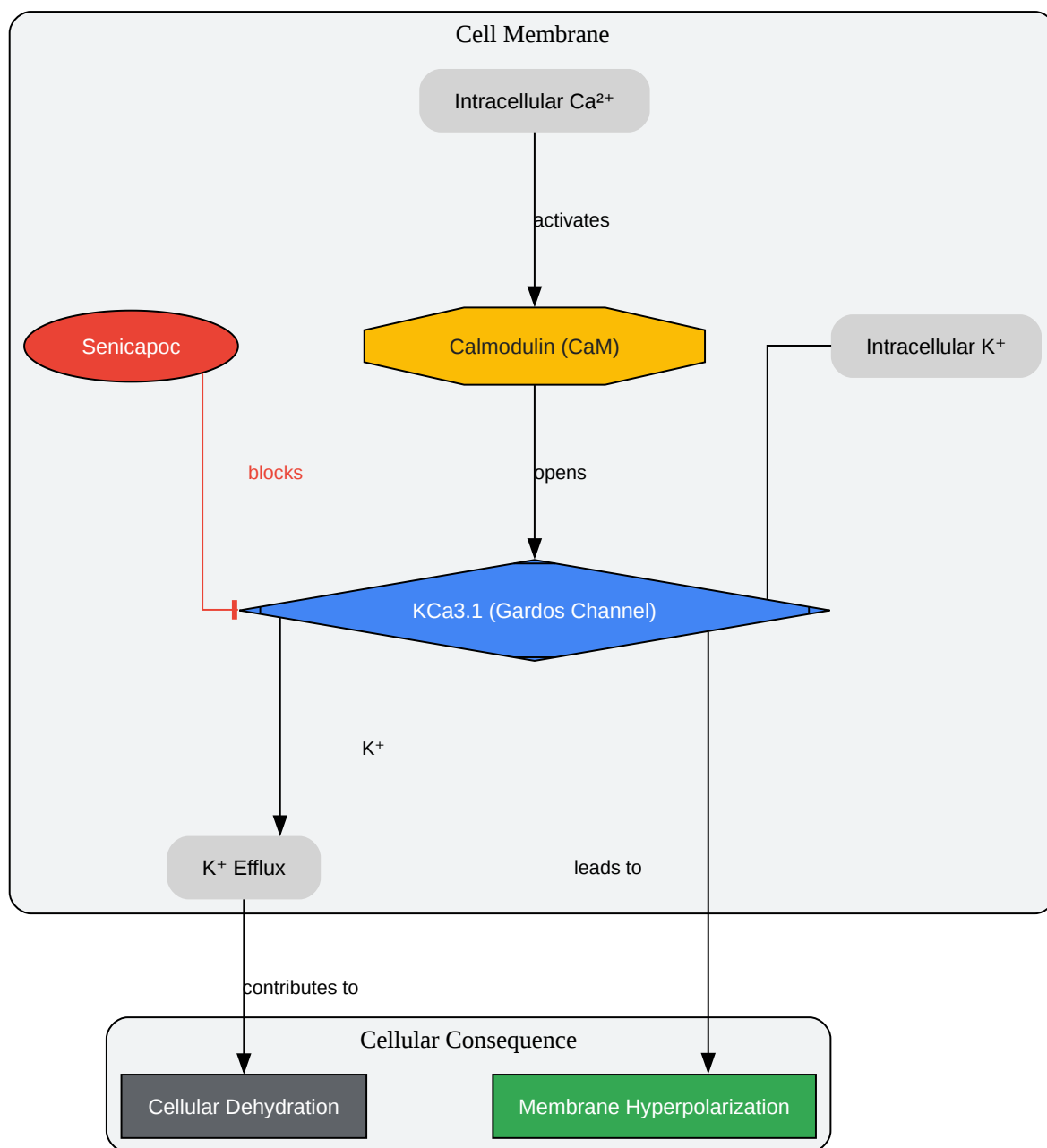
Senicapoc (formerly ICA-17043) is a potent and selective blocker of the intermediate-conductance calcium-activated potassium channel, KCa3.1, also known as the Gardos channel.[1][2][3] This channel plays a crucial role in regulating the membrane potential and calcium signaling in a variety of cell types, including red blood cells, immune cells, and various cancer cells.[4][5] In erythrocytes, the Gardos channel is a key regulator of cell volume; its inhibition by **Senicapoc** prevents potassium and water efflux, thereby averting cellular dehydration.[3][6] This mechanism was the basis for its investigation as a therapeutic agent for sickle cell disease.[3][6][7]

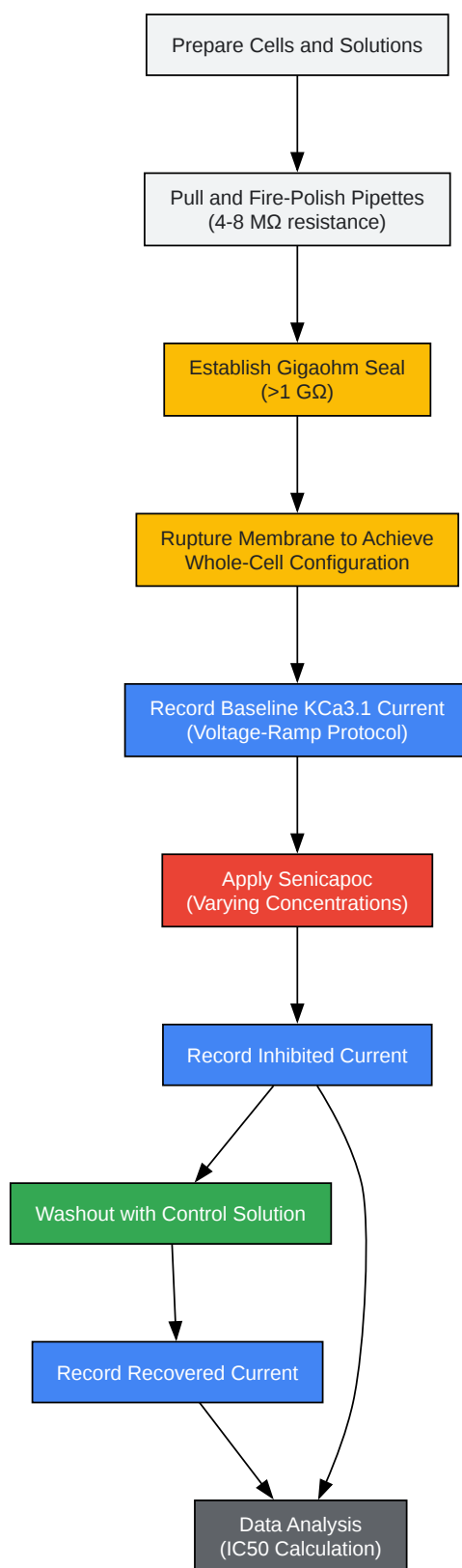
Patch-clamp electrophysiology is the gold-standard technique for directly measuring the activity of ion channels like KCa3.1.[8][9] This method allows for high-fidelity recording of ionic currents through the channel in real-time, making it an indispensable tool for characterizing the pharmacological properties of channel modulators like **Senicapoc**. These application notes provide detailed protocols for utilizing **Senicapoc** in patch-clamp studies to investigate the function and pharmacology of KCa3.1 channels.

Mechanism of Action of Senicapoc

Senicapoc exerts its inhibitory effect by binding to the inner pore of the KCa3.1 channel.[4] This binding obstructs the ion permeation pathway, thereby blocking the flow of potassium ions

out of the cell. The blockade is potent, with IC₅₀ values in the low nanomolar range, and highly selective for KCa3.1 over other ion channels.^{[2][4]}





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